

# Cassiaside B CAS number and chemical identifiers

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## Compound of Interest

Compound Name: Cassiaside B

Cat. No.: B15580318

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## Cassiaside B: A Technical Guide for Researchers

An In-depth Examination of the Naphthopyrone Glycoside: Chemical Identity, Biological Activity, and Methodologies

### Abstract

**Cassiaside B** is a naturally occurring naphthopyrone glycoside first identified in *Cassia pudibunda*. This technical guide provides a comprehensive overview of **Cassiaside B**, including its chemical identifiers, physicochemical properties, and known biological activities. Notably, **Cassiaside B** has demonstrated antimicrobial properties. This document also outlines detailed experimental protocols for the isolation and characterization of similar compounds, and discusses potential mechanisms of action and signaling pathways based on related molecules. This guide is intended for researchers, scientists, and professionals in drug development interested in the therapeutic potential of **Cassiaside B**.

### Chemical Identity and Properties

**Cassiaside B** is classified as a naphthopyrone, a class of organic compounds characterized by a naphthalene ring system fused to a pyrone ring. Its glycosidic nature indicates the attachment of one or more sugar moieties to the core structure.

## Chemical Identifiers

A comprehensive list of chemical identifiers for **Cassiaside B** is provided in Table 1, facilitating its unambiguous identification in chemical databases and scientific literature.

Identifier	Value	Source
CAS Number	119170-51-3	--INVALID-LINK-- {:target="_blank"}[1], -- INVALID-LINK-- {:target="_blank"}[2], -- INVALID-LINK-- {:target="_blank"}[3], -- INVALID-LINK-- {:target="_blank"}[4]
PubChem CID	14189965	--INVALID-LINK-- {:target="_blank"}[5][6]
Molecular Formula	C <sub>26</sub> H <sub>30</sub> O <sub>14</sub>	--INVALID-LINK-- {:target="_blank"}[5][6]
IUPAC Name	6-[6-[[3,4-dihydroxy-4-(hydroxymethyl)oxolan-2-yl]oxymethyl]-3,4,5-trihydroxyoxan-2-yl]oxy-5-hydroxy-8-methoxy-2-methylbenzo[g]chromen-4-one	--INVALID-LINK-- {:target="_blank"}[5]
InChI	InChI=1S/C26H30O14/c1-10-3-13(28)18-14(38-10)5-11-4-12(35-2)6-15(17(11)20(18)30)39-24-22(32)21(31)19(29)16(40-24)7-36-25-23(33)26(34,8-27)9-37-25/h3-6,16,19,21-25,27,29-34H,7-9H2,1-2H3	--INVALID-LINK-- {:target="_blank"}[5]
InChIKey	NIVCJAYDAMQSJO-UHFFFAOYSA-N	--INVALID-LINK-- {:target="_blank"}[5]

Canonical SMILES	<chem>CC1=CC(=O)C2=C(O1)C=C3C(=C2O)C(=CC(=C3)OC)O[C@H]4--INVALID-LINK--CO[C@H]5--INVALID-LINK--(CO)O)O)O)O"&gt;C@@HO</chem>	--INVALID-LINK-- {:target="_blank"}[5]
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## Physicochemical Properties

The key physicochemical properties of **Cassiaside B** are summarized in Table 2.

Property	Value	Source
Molecular Weight	566.5 g/mol	--INVALID-LINK-- {:target="_blank"}[5][6]
XLogP3-AA	-1.9	--INVALID-LINK-- {:target="_blank"}[5]
Hydrogen Bond Donor Count	9	--INVALID-LINK-- {:target="_blank"}[5]
Hydrogen Bond Acceptor Count	14	--INVALID-LINK-- {:target="_blank"}[5]
Rotatable Bond Count	8	--INVALID-LINK-- {:target="_blank"}[5]
Exact Mass	566.163556 g/mol	--INVALID-LINK-- {:target="_blank"}[5]
Monoisotopic Mass	566.163556 g/mol	--INVALID-LINK-- {:target="_blank"}[5]
Topological Polar Surface Area	224 Å <sup>2</sup>	--INVALID-LINK-- {:target="_blank"}[5]
Heavy Atom Count	40	--INVALID-LINK-- {:target="_blank"}[5]

## Biological Activity and Potential Signaling Pathways

## Antimicrobial Activity

**Cassiaside B** has been reported to possess potent antimicrobial activity.[2] Specifically, it has demonstrated inhibitory effects against *Acinetobacter* sp. with a Minimum Inhibitory Concentration (MIC) of 10 µg/mL. The initial discovery of **Cassiaside B** from the methanolic extract of *Cassia pudibunda* roots also highlighted the antimicrobial properties of some of the isolated compounds.[1]

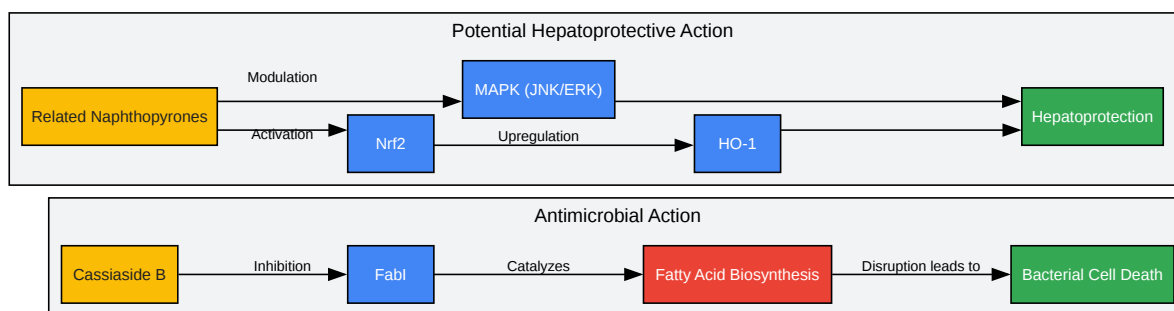
## Potential Mechanisms of Action and Signaling Pathways

While the specific signaling pathways modulated by **Cassiaside B** have not been elucidated, studies on structurally related naphthopyrone glycosides from *Cassia* species provide insights into potential mechanisms of action.

Other naphthopyrone glycosides have been shown to exert hepatoprotective effects by activating the Nrf2-mediated heme oxygenase-1 (HO-1) signaling pathway and modulating the JNK/ERK/MAPK signaling cascade. Furthermore, some naphthopyrones exhibit antibacterial activity through the inhibition of bacterial enoyl-acyl carrier protein reductase (FabI), a key enzyme in fatty acid synthesis. It is plausible that **Cassiaside B** may share similar mechanisms of action due to its structural similarity to these compounds.

Additionally, various glycosides isolated from *Cassia* species have demonstrated inhibitory activity against  $\alpha$ -glucosidase and protein tyrosine phosphatase 1B (PTP1B), suggesting potential applications in the management of diabetes.

Further research is required to determine the precise molecular targets and signaling pathways affected by **Cassiaside B**.



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Caption: Potential mechanisms of action for **Cassiaside B** based on related compounds.

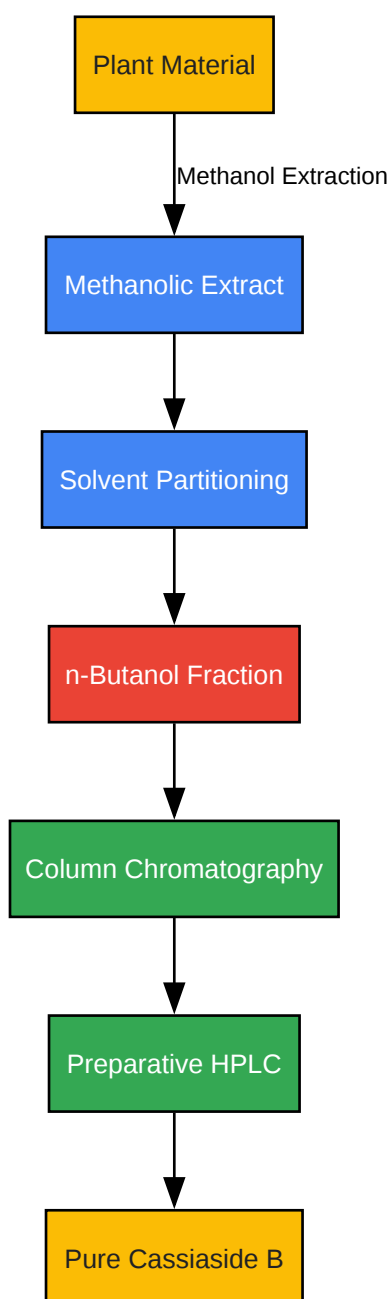
## Experimental Protocols

Detailed experimental protocols for the original isolation and antimicrobial testing of **Cassiaside B** are not readily available in the public domain. However, based on the methodologies reported for the isolation and evaluation of similar naphthopyrone glycosides from *Cassia* species, the following generalized protocols can be adapted.

### General Protocol for Isolation and Purification of Naphthopyrone Glycosides from *Cassia* Species

- **Extraction:** The dried and powdered plant material (e.g., roots, seeds) is extracted with methanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude methanolic extract.
- **Fractionation:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.
- **Column Chromatography:** The n-butanol fraction, which is typically rich in glycosides, is subjected to column chromatography on a silica gel or Sephadex LH-20 column.

- Elution: The column is eluted with a gradient of chloroform and methanol, or other suitable solvent systems.
- Further Purification: Fractions containing the compounds of interest are further purified by repeated column chromatography and preparative High-Performance Liquid Chromatography (HPLC) to yield the pure naphthopyrone glycosides.
- Structure Elucidation: The chemical structure of the isolated compounds is determined using spectroscopic techniques, including  $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, and mass spectrometry.



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Caption: Generalized workflow for the isolation of **Cassiaside B**.

## General Protocol for Antimicrobial Susceptibility Testing (Broth Microdilution Method)

- Preparation of Inoculum: A suspension of the test microorganism is prepared in a suitable broth, and its turbidity is adjusted to match a 0.5 McFarland standard.
- Preparation of Microtiter Plates: The test compound (**Cassiaside B**) is serially diluted in a 96-well microtiter plate containing broth.
- Inoculation: Each well is inoculated with the standardized microbial suspension.
- Incubation: The plates are incubated under appropriate conditions (temperature and time) for the specific microorganism.
- Determination of MIC: The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

## Conclusion

**Cassiaside B** is a naphthopyrone glycoside with established chemical identifiers and demonstrated antimicrobial activity. While specific data on its biological mechanisms are limited, research on related compounds suggests potential roles in modulating key signaling pathways relevant to antimicrobial and hepatoprotective effects. The generalized protocols provided in this guide offer a framework for the isolation and further investigation of **Cassiaside B**. Future studies are warranted to fully elucidate its therapeutic potential and mechanism of action.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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